

Application Notes and Protocols for 1-(2-Pyridyl)piperazine Monohydrochloride

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Compound of Interest

Compound Name: 1-(2-Pyridyl)piperazine
Monohydrochloride

Cat. No.: B144163

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling, storage, and use of **1-(2-Pyridyl)piperazine Monohydrochloride** in a research and drug development setting. This compound is a valuable building block for the synthesis of various psychotherapeutic drugs, particularly those targeting the central nervous system (CNS).^[1]

Physicochemical and Safety Data

A summary of the key physical, chemical, and safety data for **1-(2-Pyridyl)piperazine Monohydrochloride** is provided below for easy reference.

Property	Value	Reference(s)
Chemical Formula	C ₉ H ₁₄ ClN ₃	[1]
Molecular Weight	199.68 g/mol	[1]
Appearance	White to off-white crystalline solid	[2]
Melting Point	-80 °C	[1]
Boiling Point	107 °C at 14 mmHg	[1]
Density	1.19 g/mL at 25 °C	[1]
Water Solubility	17 g/L (20 °C)	[3]
Stability	Stable under normal storage conditions. Sensitive to moisture.	[4]
Hazard Statements	Harmful if swallowed. Causes skin and eye irritation. May cause respiratory irritation.	[5]
Precautionary Statements	Wear protective gloves, clothing, eye, and face protection. Use in a well-ventilated area.	[6]

Safe Handling and Storage

Adherence to proper safety protocols is crucial when working with **1-(2-Pyridyl)piperazine Monohydrochloride**.

Personal Protective Equipment (PPE)

- **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Lab Coat:** A standard laboratory coat should be worn.

- Respiratory Protection: If working with the powder outside of a fume hood, a NIOSH-approved respirator is recommended.

Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid powder to avoid inhalation of dust.
- Ensure that an eyewash station and safety shower are readily accessible.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Protect from moisture and light.[\[7\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)

Spill and Waste Disposal

- Spills: In case of a spill, wear appropriate PPE. For solid spills, carefully sweep up the material and place it in a sealed container for disposal. For solutions, absorb the spill with an inert material (e.g., vermiculite, dry sand) and place in a sealed container.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Experimental Protocols

The following are detailed protocols for common applications of **1-(2-Pyridyl)piperazine Monohydrochloride** in a research setting.

Preparation of Stock Solutions

Accurate preparation of stock solutions is critical for reproducible experimental results.

Protocol 1: Aqueous Stock Solution (e.g., for in vitro assays)

- Objective: To prepare a 10 mM aqueous stock solution.

- Materials:
 - **1-(2-Pyridyl)piperazine Monohydrochloride** (MW: 199.68 g/mol)
 - Sterile, deionized water
 - Calibrated analytical balance
 - Sterile conical tube or vial
 - Vortex mixer
- Procedure:
 1. Tare a sterile microcentrifuge tube on the analytical balance.
 2. Carefully weigh out 1.997 mg of **1-(2-Pyridyl)piperazine Monohydrochloride** into the tube.
 3. Add 1 mL of sterile, deionized water to the tube.
 4. Vortex the tube until the solid is completely dissolved.
 5. Store the stock solution at -20°C in aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Formulation for In Vivo Studies

For animal studies, a vehicle that enhances solubility and bioavailability is often required.

- Objective: To prepare a 2.5 mg/mL solution for in vivo administration.
- Materials:
 - **1-(2-Pyridyl)piperazine Monohydrochloride**
 - Dimethyl sulfoxide (DMSO)
 - PEG300

- Tween-80
- Saline (0.9% NaCl)
- Procedure:
 1. Prepare a 25 mg/mL stock solution of **1-(2-Pyridyl)piperazine Monohydrochloride** in DMSO.
 2. To prepare a 1 mL working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
 3. Add 50 µL of Tween-80 to the mixture and mix again.
 4. Add 450 µL of saline to bring the final volume to 1 mL. The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[8]
 5. Ensure the final solution is clear. Gentle warming or sonication can be used to aid dissolution if necessary.[8]

Cell-Based Assay Protocol: Cytotoxicity Assessment (MTT Assay)

This protocol outlines a general procedure for assessing the cytotoxic effects of **1-(2-Pyridyl)piperazine Monohydrochloride** on a cancer cell line.

- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of the compound in a selected cell line.
- Materials:
 - Cancer cell line (e.g., HeLa, MCF-7)
 - Complete cell culture medium
 - 96-well cell culture plates

- **1-(2-Pyridyl)piperazine Monohydrochloride** stock solution (prepared in sterile water or DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- Microplate reader
- Procedure:
 1. Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well and allow them to attach overnight in a humidified incubator at 37°C with 5% CO₂.[\[9\]](#)
 2. Compound Treatment: Prepare serial dilutions of the **1-(2-Pyridyl)piperazine Monohydrochloride** stock solution in complete cell culture medium. Remove the old medium from the cells and add the compound dilutions. Include a vehicle control (medium with the same concentration of the solvent used for the stock solution).[\[9\]](#)
 3. Incubation: Incubate the plate for 24, 48, or 72 hours.
 4. MTT Addition: After the incubation period, add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for an additional 3-4 hours.[\[9\]](#)
 5. Solubilization: Carefully remove the medium and add 150 µL of the solubilization solution to each well to dissolve the formazan crystals.[\[10\]](#)
 6. Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
 7. Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value.

Stability Assessment of Aqueous Solutions

This protocol provides a framework for evaluating the stability of **1-(2-Pyridyl)piperazine Monohydrochloride** in an aqueous solution under different stress conditions.

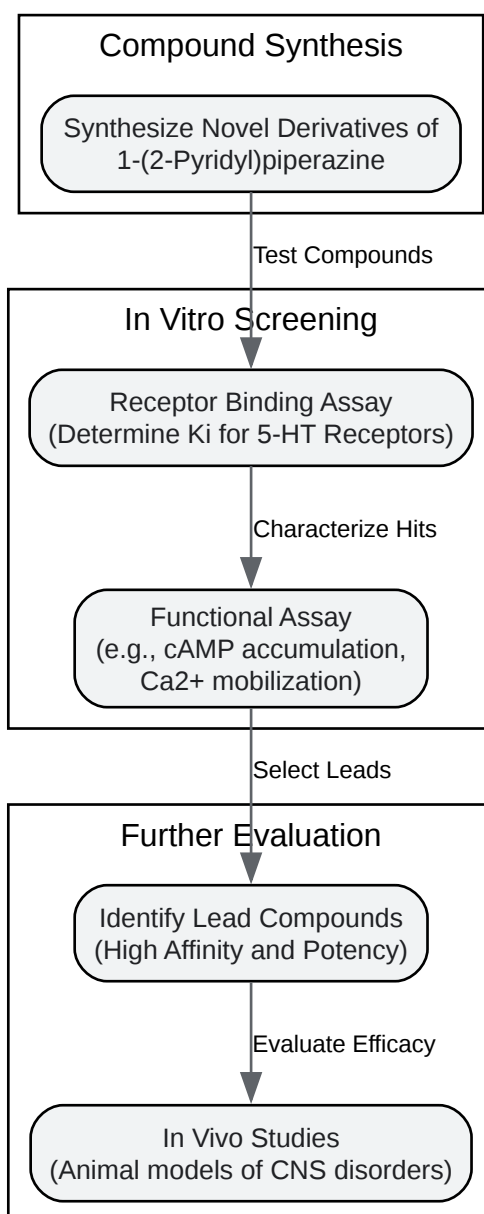
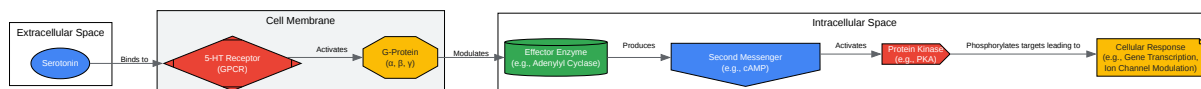
- Objective: To assess the stability of the compound in aqueous solution under heat, acidic, basic, and oxidative conditions.
- Materials:
 - Aqueous stock solution of **1-(2-Pyridyl)piperazine Monohydrochloride**
 - Hydrochloric acid (HCl)
 - Sodium hydroxide (NaOH)
 - Hydrogen peroxide (H₂O₂)
 - HPLC system with a suitable column (e.g., C18)
- Procedure:
 1. Sample Preparation: Prepare separate aliquots of the aqueous stock solution.
 - Acidic Condition: Adjust the pH of one aliquot to ~2 with HCl.
 - Basic Condition: Adjust the pH of another aliquot to ~12 with NaOH.
 - Oxidative Condition: Add a small volume of 3% H₂O₂ to another aliquot.[\[11\]](#)
 - Thermal Condition: Place an aliquot at an elevated temperature (e.g., 60°C).[\[11\]](#)
 2. Incubation: Incubate the samples for a predetermined period (e.g., 24, 48, 72 hours).
 3. Analysis: At each time point, neutralize the acidic and basic samples and analyze all samples by HPLC to determine the concentration of the parent compound.
 4. Data Analysis: Compare the concentration of the compound in the stressed samples to a control sample stored at an optimal temperature (e.g., 4°C) to determine the percentage of degradation.

Application in CNS Drug Discovery: A Precursor to Serotonin Receptor Ligands

1-(2-Pyridyl)piperazine is a key structural motif in many centrally acting drugs, particularly those that modulate serotonergic neurotransmission.^[1] It serves as a scaffold for the synthesis of ligands targeting various serotonin (5-HT) receptors.

Serotonin Receptor Signaling Pathway

The diagram below illustrates a generalized signaling pathway for a G-protein coupled serotonin receptor, a common target for drugs derived from 1-(2-Pyridyl)piperazine.



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